

Physical and chemical properties of aqueous NaCl solutions

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Compound of Interest

Compound Name: Disodium dichloride

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An In-depth Technical Guide to the Physical and Chemical Properties of Aqueous NaCl Solutions

Introduction

Sodium chloride (NaCl), commonly known as table salt, is an ionic compound fundamental to countless industrial, chemical, and biological processes. When dissolved in water, it forms an aqueous solution whose properties differ significantly from those of pure water. For researchers, scientists, and professionals in drug development, a thorough understanding of these properties is crucial for applications ranging from formulating isotonic solutions and controlling reaction media to designing separation processes and understanding physiological systems. This guide provides a detailed overview of the core physical and chemical properties of aqueous NaCl solutions, methodologies for their measurement, and the fundamental relationships between them.

Physical Properties

The physical characteristics of aqueous NaCl solutions are primarily dependent on concentration and temperature.

Density

The density of an aqueous NaCl solution increases with rising concentration, as the mass of the solute is added to a given volume of solvent. The relationship is nearly linear at constant

temperature.[1] Temperature also plays a role, with density generally decreasing as temperature increases.

Table 1: Density of Aqueous NaCl Solutions (kg/L) at Various Concentrations and Temperatures

Concentration (% Weight)	0°C	10°C	25°C	40°C	60°C	80°C	100°C
1	1.00747	1.00707	1.00409	0.99908	0.9900	0.9785	0.9651
4	1.03038	1.02920	1.02530	1.01977	1.0103	0.9988	0.9855
8	1.06121	1.05907	1.05412	1.04798	1.0381	1.0264	1.0134
12	1.09244	1.08946	1.08365	1.07699	1.0667	1.0549	1.0420
16	1.12419	1.12056	1.11401	1.10688	1.0962	1.0842	1.0713
20	1.15663	1.15254	1.14533	1.13774	1.1268	1.1146	1.1017
26	1.20709	1.20254	1.19443	1.18614	1.1747	1.1626	1.1492

Data sourced from Perry's Chemical Engineers' Handbook.[2]

Viscosity

The viscosity of NaCl solutions, a measure of their resistance to flow, increases with salt concentration. This is due to the increased ionic interactions that hinder the movement of water molecules. Conversely, viscosity decreases as temperature rises, providing the molecules with more kinetic energy to overcome intermolecular forces. For instance, the viscosity of a saturated aqueous solution at 25°C is approximately 1.93 mPa.s.[3]

Electrical Conductivity

Aqueous NaCl is an electrolyte, meaning it conducts electricity due to the presence of mobile ions (Na^+ and Cl^-). The electrical conductivity increases with concentration as more charge carriers become available.[4] Temperature also enhances conductivity by increasing ionic

mobility.^[4]^[5] However, at very high concentrations, the rate of increase can slow down due to increased ion-ion interactions that impede movement.

Table 2: Electrical Conductivity of Aqueous NaCl Solutions

Molarity (mol/L)	Temperature (°C)	Pressure (GPa)	Conductivity (S/m)
0.1 M	100 - 900	1 - 5	Increases with T & P
1.0 M	100 - 900	1 - 5	Increases with T & P

Qualitative data summarized from experimental studies showing trends.^[4]

Colligative Properties

Colligative properties depend on the number of solute particles in a solution, not their identity. For NaCl, the dissociation into Na^+ and Cl^- ions means that each mole of dissolved salt produces two moles of particles in an ideal solution.

The addition of NaCl to water raises its boiling point. This elevation (ΔT_b) is proportional to the molal concentration of the solute particles. The boiling point of a saturated NaCl solution at one atmosphere is approximately 108.7°C (227.7°F).^[6]

Similarly, NaCl lowers the freezing point of water. This property is widely exploited for de-icing. The freezing point depression (ΔT_f) is also proportional to the molal concentration of the dissolved ions. The lowest freezing temperature, known as the eutectic point, is reached at a concentration of 23.31% by mass, where the solution freezes at -21.12°C (-6.02°F).^[6]

Table 3: Freezing Point of Aqueous NaCl Solutions

Concentration (% Weight)	Freezing Point (°C)	Freezing Point (°F)
10%	-6	20
20%	-16	2
23.31% (Eutectic)	-21.12	-6.02

Data sourced from various colligative property studies.[\[6\]](#)[\[7\]](#)

Solubility

The solubility of NaCl in water is its capacity to dissolve and form a saturated solution at a given temperature. Unlike many other salts, the solubility of NaCl does not increase significantly with temperature.[\[8\]](#)[\[9\]](#)

Table 4: Solubility of NaCl in Water at Different Temperatures

Temperature (°C)	Solubility (g NaCl / 100 g H ₂ O)
0	35.7
10	35.8
20	36.0
30	36.3
40	36.6
60	37.3
80	38.4
100	39.8

Data compiled from multiple sources.[\[3\]](#)[\[10\]](#)

Chemical Properties

pH of Solution

Sodium chloride is the salt of a strong acid (hydrochloric acid, HCl) and a strong base (sodium hydroxide, NaOH). When dissolved in water, it dissociates completely into Na⁺ and Cl⁻ ions, neither of which hydrolyzes to any significant extent. As a result, the concentrations of H⁺ and OH⁻ ions remain balanced, and the solution is neutral, with a pH of approximately 7.[\[11\]](#)[\[12\]](#)[\[13\]](#) Some studies have noted minor, non-linear pH changes at specific "critical" concentrations, potentially due to rearrangements in water molecule clusters.[\[14\]](#) Upon electrolysis, however,

sodium hydroxide (NaOH) is formed, which increases the pH, making the solution basic.[15]
[16]

Solvation of Ions

The dissolution process involves the breakdown of the NaCl crystal lattice and the hydration (or solvation) of the resulting ions. The polar water molecules orient themselves around the ions: the negative oxygen ends are attracted to the positive sodium ions (Na^+), and the positive hydrogen ends are attracted to the negative chloride ions (Cl^-).[6] Each ion becomes surrounded by a shell of water molecules, which keeps them separated and dispersed in the solution.

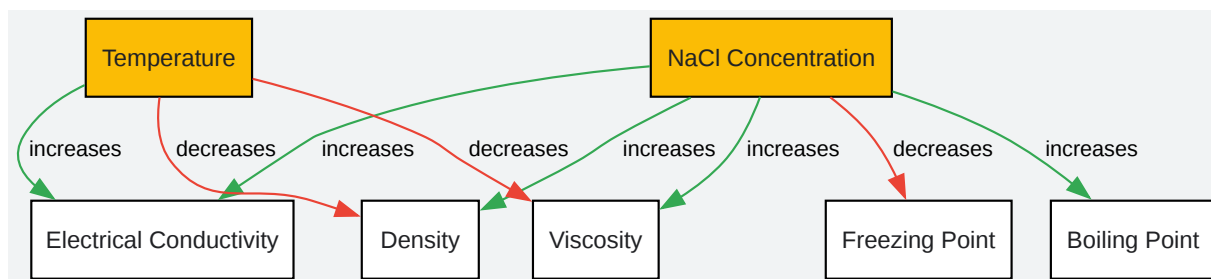
Caption: Solvation of sodium and chloride ions by polar water molecules.

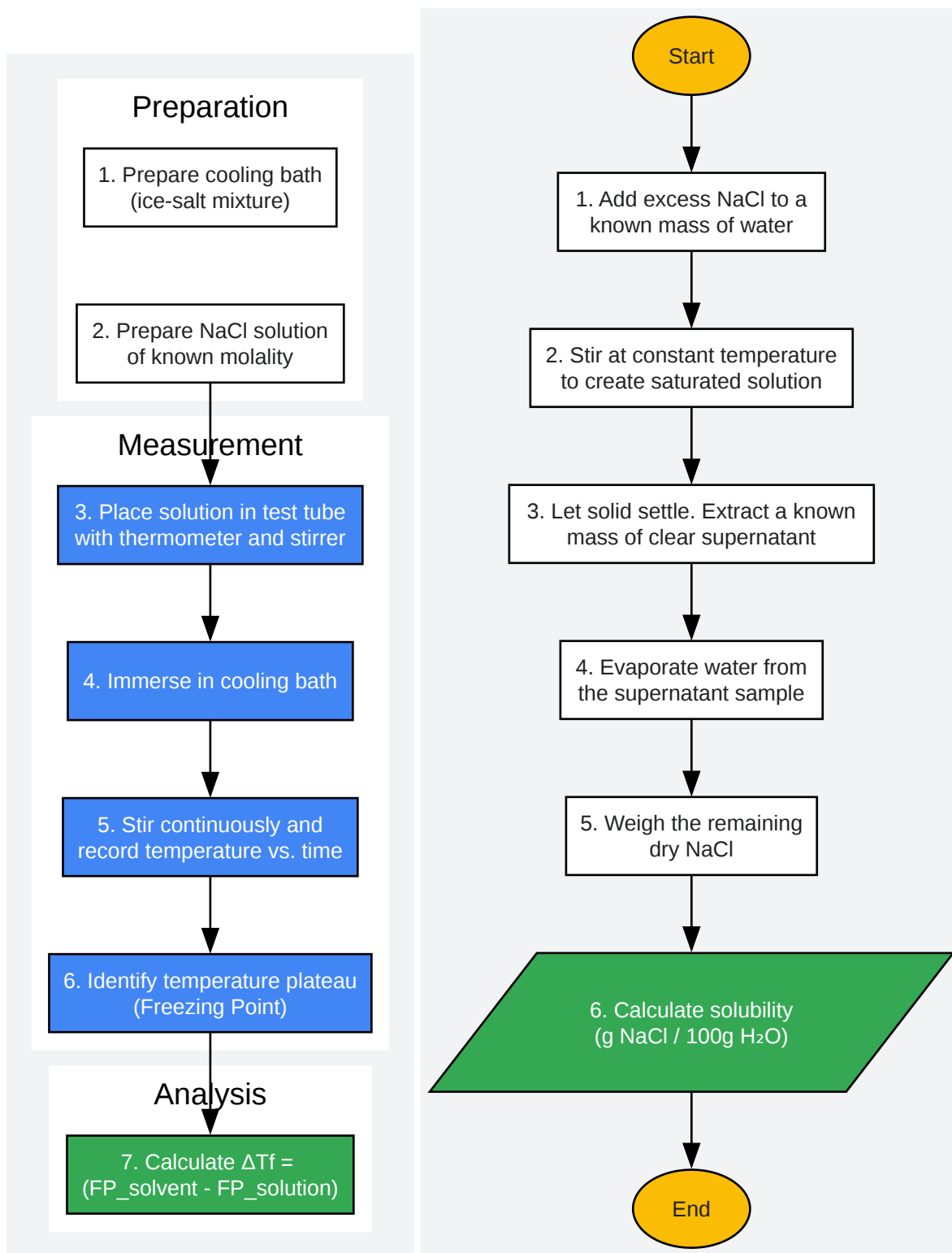
Experimental Methodologies

Accurate measurement of the properties of NaCl solutions requires standardized experimental protocols.

General Relationship of Properties

The primary factors influencing the physical properties of an aqueous NaCl solution are its concentration and the ambient temperature. The following diagram illustrates these core relationships.





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